

The Solubility Profile of Melibiose: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Melibiose
Cat. No.: B10753206

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Abstract

This technical guide provides an in-depth overview of the solubility of **melibiose** in water and various organic solvents. Designed for researchers, scientists, and drug development professionals, this document compiles quantitative solubility data, details experimental protocols for solubility determination, and explores the potential role of **melibiose** in cellular signaling. The information presented is intended to serve as a foundational resource for studies involving this disaccharide in pharmaceutical and biomedical applications.

Introduction

Melibiose, a disaccharide composed of α -D-galactose and D-glucose linked by an α -(1 \rightarrow 6) glycosidic bond, is a reducing sugar with potential applications in various fields, including cryopreservation, as a prebiotic, and as a component in drug delivery systems. A thorough understanding of its solubility in different solvent systems is critical for its effective formulation and application. This guide aims to provide a comprehensive summary of the available solubility data for **melibiose** and the methodologies to determine it.

Quantitative Solubility of Melibiose

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in solution. The following tables summarize the known quantitative solubility of **melibiose** in water and selected organic solvents.

Solubility in Water

Melibiose exhibits high solubility in water. While comprehensive temperature-dependent solubility data is not readily available in the literature, a key reported value is presented in Table 1. It is generally expected that the solubility of **melibiose** in water increases with temperature, a common characteristic for most sugars.^[1]

Table 1: Quantitative Solubility of **Melibiose** in Water

Solvent	Temperature (°C)	Solubility (g/100 g)
Water	Not Specified	100 ^[2]

Note: One source indicates that 1 gram of **melibiose** dihydrate dissolves in 0.4 ml of water, which would correspond to a significantly higher solubility of 250 g/100 g. This highlights the need for further standardized measurements.

Solubility in Organic Solvents

The solubility of **melibiose** in organic solvents is considerably lower than in water, a typical characteristic for polar carbohydrates. The available quantitative and qualitative data are summarized in Table 2.

Table 2: Quantitative and Qualitative Solubility of **Melibiose** in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g)	Observation
Methanol	Not Specified	~11.8	-
Absolute Ethanol	Not Specified	~0.45	Slightly Soluble
Ethanol	Not Specified	-	Slightly Soluble
Dimethyl Sulfoxide (DMSO)	Not Specified	6	-
Ether	Not Specified	-	Insoluble
Chloroform	Not Specified	-	Insoluble

Note: The solubility in a specific formulation of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline was found to be ≥ 0.25 g/100g .[3]

Experimental Protocol for Solubility Determination

The following section details a standardized experimental protocol for determining the solubility of **melibiose** using the isothermal shake-flask method, a widely accepted technique for generating reliable solubility data.

Principle

The isothermal shake-flask method involves creating a saturated solution of the solute (**melibiose**) in the solvent of interest by allowing an excess of the solid to equilibrate with the solvent at a constant temperature. The concentration of the dissolved solute in the supernatant is then determined analytically, typically by High-Performance Liquid Chromatography (HPLC).

Materials and Equipment

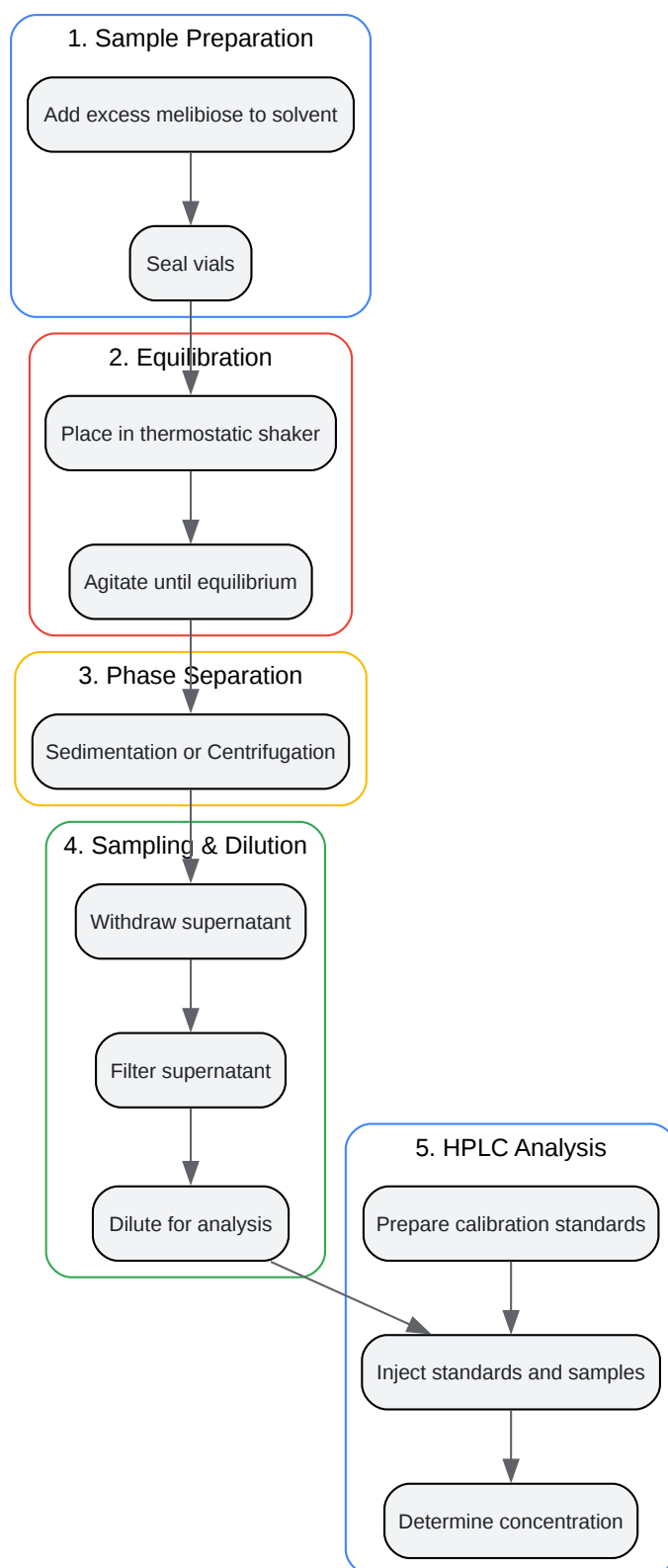
- **Melibiose** (high purity)
- Solvents (analytical grade)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- Volumetric flasks and pipettes
- HPLC system with a suitable detector (e.g., Refractive Index Detector (RID) or Evaporative Light Scattering Detector (ELSD))
- HPLC column suitable for carbohydrate analysis (e.g., an amino-based column)

Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **melibiose** to a known volume of the solvent in a sealed vial or flask. The amount of excess solid should be sufficient to ensure that a solid phase remains at equilibrium.
 - Prepare triplicate samples for each solvent and temperature to be tested.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The required time may need to be determined empirically by sampling at different time points until the concentration in the supernatant remains constant.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to sediment.
 - Alternatively, centrifuge the vials at the experimental temperature to facilitate the separation of the solid and liquid phases.
- Sampling and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a pre-warmed (or cooled to the experimental temperature) pipette.
 - Immediately filter the aliquot through a syringe filter that is compatible with the solvent and has been pre-saturated with the solution to avoid loss of solute due to adsorption.
 - Accurately dilute the filtered supernatant with a suitable solvent (usually the mobile phase for HPLC analysis) to a concentration that falls within the linear range of the analytical method.

- Analysis by HPLC:
 - Prepare a series of standard solutions of **melibiose** of known concentrations.
 - Inject the standard solutions into the HPLC system to generate a calibration curve.
 - Inject the diluted sample solutions and determine their concentrations by comparing their peak areas to the calibration curve.
 - Calculate the original concentration in the saturated solution by applying the dilution factor.

Experimental Workflow Diagram



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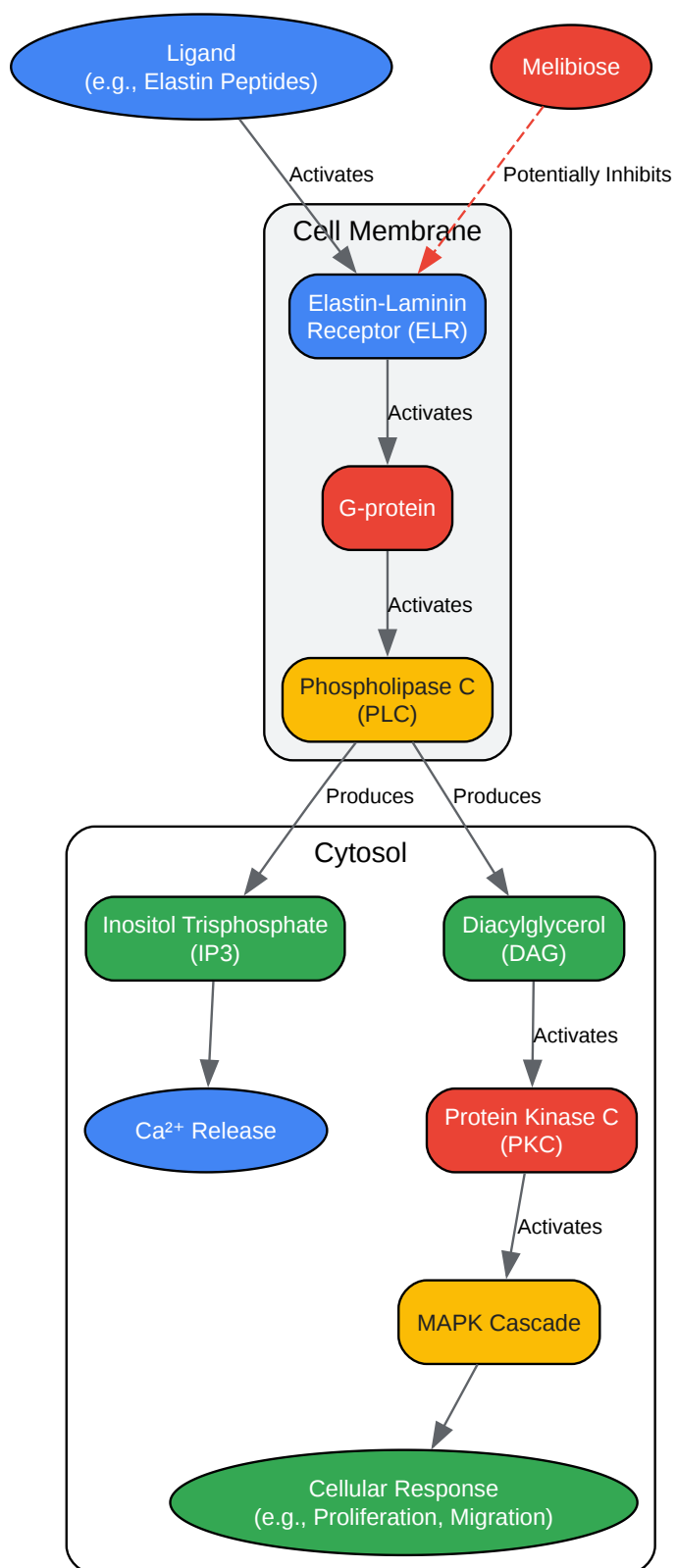
Figure 1: Isothermal Shake-Flask Solubility Workflow

Melibiose and Cellular Signaling

While primarily known for its role in metabolism, particularly in microorganisms, emerging evidence suggests that sugars can also act as signaling molecules. In mammalian systems, **melibiose** has been identified as a potential modulator of the elastin-laminin receptor (ELR).

The ELR is a non-integrin receptor involved in various cellular processes, including cell adhesion, migration, and proliferation. The signaling cascade initiated by the activation of the ELR is believed to involve a G-protein-coupled pathway.^{[4][5]} Upon ligand binding, a G-protein activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC). PKC can then phosphorylate downstream targets, including components of the mitogen-activated protein kinase (MAPK) pathway, ultimately leading to changes in gene expression and cellular responses.^{[4][5]}

Interestingly, it has been reported that galactosugars can inactivate the ELR.^[6] As **melibiose** contains a galactose moiety, it is plausible that it could act as a competitive inhibitor or an allosteric modulator of the ELR, thereby attenuating its downstream signaling. This potential inhibitory role of **melibiose** on the ELR signaling pathway is depicted in the following diagram.



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References

- 1. Melibiose is hydrolyzed exocellularly by an inducible exo- α -galactosidase in *Azotobacter vinelandii* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. T2914-100mg | D-Melibiose [585-99-9] Clinisciences [clinisciences.com]
- 4. [The elastin-laminin receptor] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Age-related alterations in the signal transduction pathways of the elastin-laminin receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Biological roles of the non-integrin elastin/laminin receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
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